

# 2,6-Dimethylquinoline crystal structure analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

Get Quote

## Crystal Structure Data of 2,6-Dimethylquinoline

The table below summarizes the key crystallographic information for **2,6-Dimethylquinoline** from a single-crystal X-ray diffraction study [1].

Parameter	Value / Description
Chemical Formula	C <sub>11</sub> H <sub>11</sub> N [1]
Crystal System	Orthorhombic [1]
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub> [1]
Cell Parameters	$a = 5.9497 (3) \text{ \AA}$ , $b = 10.6987 (8) \text{ \AA}$ , $c = 13.4021 (12) \text{ \AA}$ [1]
Cell Volume	853.10 (11) $\text{\AA}^3$ [1]
Measurement Temperature	113 K [1]
R Factor	0.041 [1]
Planarity	The quinoline ring and both methyl groups are nearly coplanar [1].

Parameter	Value / Description
Disorder	Hydrogen atoms of the methyl groups are disordered over two sites with 50:50 occupancy [1].

## Experimental Protocols and Bioactivity

### Crystallization Protocol [1]

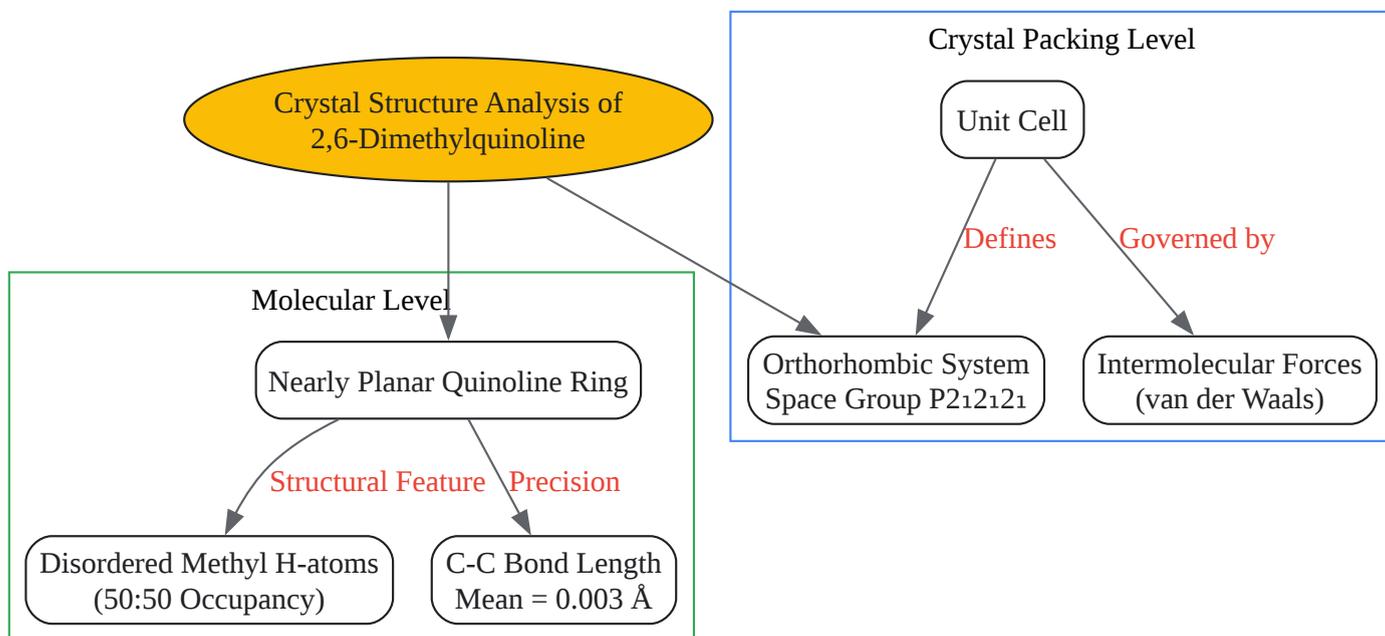
- **Compound Source:** The title compound was purchased from Shanghai Kuilin Chemical Co., Ltd.
- **Crystallization Method:** Single crystals suitable for X-ray analysis were grown by the slow evaporation of a dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) solution.

### Relevance in Drug Development

- Quinoline derivatives are significant in medicinal chemistry due to various bioactivities. They can act as **antagonists, matrix metalloproteinase inhibitors, and glucocorticoid receptor mimetics** [1].
- While not specific to **2,6-dimethylquinoline**, other quinoline-based compounds are potent inhibitors of **Dihydroorotate Dehydrogenase (DHODH)**, a target in anticancer and antiparasitic drug discovery [2]. Structure-guided design can optimize interactions with key residues (e.g., T63 and Y356) in the enzyme's binding pocket [2].

## Molecular Structure and Packing Diagram

The following diagram illustrates the molecular structure and crystal packing of **2,6-Dimethylquinoline**, based on the crystallographic data.



[Click to download full resolution via product page](#)

## Summary of Key Characteristics

- **High Structural Precision:** The crystal structure was determined with high accuracy (R factor = 0.041), providing a reliable model for computational studies like molecular docking [1].
- **Specific Solid-State Arrangement:** The orthorhombic crystal system and specific space group are critical for understanding the compound's behavior in the solid state, which can influence properties like solubility and stability [1].
- **Foundation for Analogue Design:** The structural data serves as a foundation for designing new analogues. Drug discovery efforts often use such crystal structures to guide the introduction of functional groups that can form optimal interactions with biological targets, as seen in DHODH inhibitor development [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (IUCr) 2 , 6 - Dimethylquinoline [journals.iucr.org]
2. Design, Synthesis, and Biological Evaluation of 4 ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [2,6-Dimethylquinoline crystal structure analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578971#2-6-dimethylquinoline-crystal-structure-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)